

An In-depth Technical Guide to the Safe Handling of 3-Phenoxytoluene

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Compound of Interest

Compound Name: 3-Phenoxytoluene

Cat. No.: B042325

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **3-Phenoxytoluene** (CAS No: 3586-14-9). The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough understanding of the substance's properties and associated hazards. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Chemical and Physical Properties

3-Phenoxytoluene, also known as Phenyl m-tolyl ether or 1-methyl-3-phenoxybenzene, is a liquid organic compound.^{[1][2][3]} Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₂ O	[1][4][5]
Molecular Weight	184.23 g/mol	[1][3][4]
Appearance	Clear, colorless to pale yellow liquid	[6][7][8]
Boiling Point	271-273 °C	[3][6][9]
Density	1.051 g/mL at 25 °C	[3][6][9]
Flash Point	> 112 °C (> 233.6 °F) / 130 °C (266 °F)	[2][3]
Refractive Index	n _{20/D} 1.573	[3][9]
Assay	≥98.0% (GC)	[3][6]

Hazard Identification and Classification

According to the Globally Harmonized System (GHS), **3-Phenoxytoluene** is classified as hazardous to the aquatic environment.[1][3] While one source indicates it is not considered hazardous by the 2012 OSHA Hazard Communication Standard, other sources assign specific GHS classifications.[1][2]

Classification System	Code	Description	Source(s)
GHS Hazard Statement	H411	Toxic to aquatic life with long lasting effects	[1] [3] [8]
GHS Pictogram	GHS09	Environment	[3]
GHS Precautionary Statements	P273	Avoid release to the environment	[1] [3] [8]
P391	Collect spillage	[1] [3] [8]	
P501	Dispose of contents/container to an approved waste disposal plant	[1] [3]	
Hazard Class	Aquatic Chronic 2	Hazardous to the aquatic environment, long-term hazard	[1] [3]
WGK (Germany)	WGK 2	Water hazard class 2	[3]

Handling and Storage

Proper handling and storage procedures are essential to minimize risk and exposure.

Handling:

- Avoid contact with skin and eyes.[\[2\]](#)[\[4\]](#)
- Do not breathe mists or vapors.[\[2\]](#)
- Use only in a well-ventilated area or under a fume hood.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Take precautionary measures against static discharge.

Storage:

- Store in a cool, dry, and well-ventilated place.[4]
- Keep the container tightly closed.[4]
- Keep away from heat, sparks, and open flames.[10]
- Incompatible with strong oxidizing agents.[2]
- Recommended storage temperature is below 15°C in a cool, dark place.[8]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **3-Phenoxytoluene** to prevent exposure.

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- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved standards.[4]
- Skin Protection: Handle with chemical-resistant gloves. Gloves must be inspected before use. Wear appropriate protective clothing to prevent skin exposure.[2][4]
- Respiratory Protection: Ensure adequate ventilation. If dust or aerosols are formed, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[4]
- Hygiene Measures: Practice good industrial hygiene. Wash hands before breaks and at the end of the workday.[4]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always show the safety data sheet to the attending physician.[4]

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- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and consult a physician.[2][4][11]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists.[2][4][11]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Consult a physician.[2][4][12]
- If Swallowed: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and consult a physician.[2][4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4]
- Special Hazards: In case of fire, hazardous combustion products such as carbon monoxide and carbon dioxide may be formed.[2]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[4] Water spray can be used to cool closed containers.

Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

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- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation and evacuate personnel to safe areas. Avoid breathing vapors, mist, or gas.[4]

- Environmental Precautions: Prevent the product from entering drains, as it is toxic to aquatic life.[\[1\]](#)[\[4\]](#)
- Methods for Cleaning Up: Soak up the spill with an inert absorbent material such as sand, silica gel, or universal binder.[\[2\]](#) Collect the material and place it in suitable, closed containers for disposal.[\[2\]](#)[\[4\]](#)

Disposal Considerations

Dispose of **3-Phenoxytoluene** and its container in accordance with local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[\[4\]](#) Contaminated packaging should be disposed of as an unused product.[\[4\]](#)

Toxicological and Ecological Information

- Toxicological Information: To date, the chemical, physical, and toxicological properties have not been thoroughly investigated.[\[4\]](#) No data is available for acute toxicity, skin corrosion/irritation, or serious eye damage.[\[4\]](#) It may cause respiratory irritation upon inhalation.[\[4\]](#)
- Ecological Information: The substance is classified as toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[8\]](#) Avoid release into the environment.[\[1\]](#)[\[8\]](#)

Regulatory and Transport Information

Regulation	Information	Source(s)
Storage Class	10 - Combustible liquids	[3] [6]
UN Number	UN3082	[8] [13]
Transport Hazard Class	9	[8] [13]
Packing Group	III	[8] [13]
TSCA Status	Active	[1]

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